

Personal protective equipment for handling N-Boc-indoline-7-carboxylic acid

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Compound of Interest

Compound Name: *N-Boc-indoline-7-carboxylic acid*

Cat. No.: B141799

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Essential Safety and Handling Guide for N-Boc-Indoline-7-Carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **N-Boc-indoline-7-carboxylic acid** (CAS No. 143262-20-8). Adherence to these guidelines is critical for ensuring personnel safety and environmental protection.

Immediate Safety Information

N-Boc-indoline-7-carboxylic acid is a combustible solid that can cause skin sensitization and is very toxic to aquatic life.^[1] It is classified as a Dangerous Good for transport.^[2]

Hazard Identification and Classification

Property	Value	Source
CAS Number	143262-20-8	[1][2]
Physical Form	Solid	[1]
Melting Point	182 °C (decomposes)	[1][3]
Signal Word	Warning	[1]
Hazard Statements	H317: May cause an allergic skin reaction.H400: Very toxic to aquatic life.	[1]
Hazard Classifications	Skin Sensitization, Category 1Aquatic Acute 1	[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **N-Boc-indoline-7-carboxylic acid** to minimize exposure and ensure safety.

Equipment	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Inspect gloves before use.
Eye Protection	Safety glasses with side shields or chemical splash goggles.
Face Protection	Face shield, to be used in conjunction with safety glasses or goggles, especially when handling larger quantities or when there is a risk of splashing.
Respiratory Protection	A NIOSH-approved N95 dust mask or higher-level respirator should be used to prevent inhalation of the powder.
Body Protection	A laboratory coat must be worn.

Operational Plan: Step-by-Step Handling Procedure

A thorough risk assessment, such as a COSHH (Control of Substances Hazardous to Health) assessment, should be completed before commencing any work.

- Preparation:
 - Ensure that an eyewash station and safety shower are readily accessible.
 - Work in a well-ventilated area, preferably within a certified chemical fume hood, to control dust and potential vapors.
 - Gather all necessary equipment and reagents before starting the procedure.
- Handling the Solid:
 - Don the required PPE as specified in the table above.
 - When weighing and transferring the solid, do so carefully to avoid creating dust. Use a spatula or other appropriate tool.
 - Keep the container of **N-Boc-indoline-7-carboxylic acid** closed when not in use.
- In Case of a Spill:
 - For small spills, carefully sweep up the solid material, avoiding dust generation. Place the collected material into a sealed, labeled container for hazardous waste disposal.
 - Clean the spill area with a suitable solvent and then with soap and water.
 - For larger spills, evacuate the area and follow your institution's emergency procedures.
- First Aid Measures:
 - After eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.

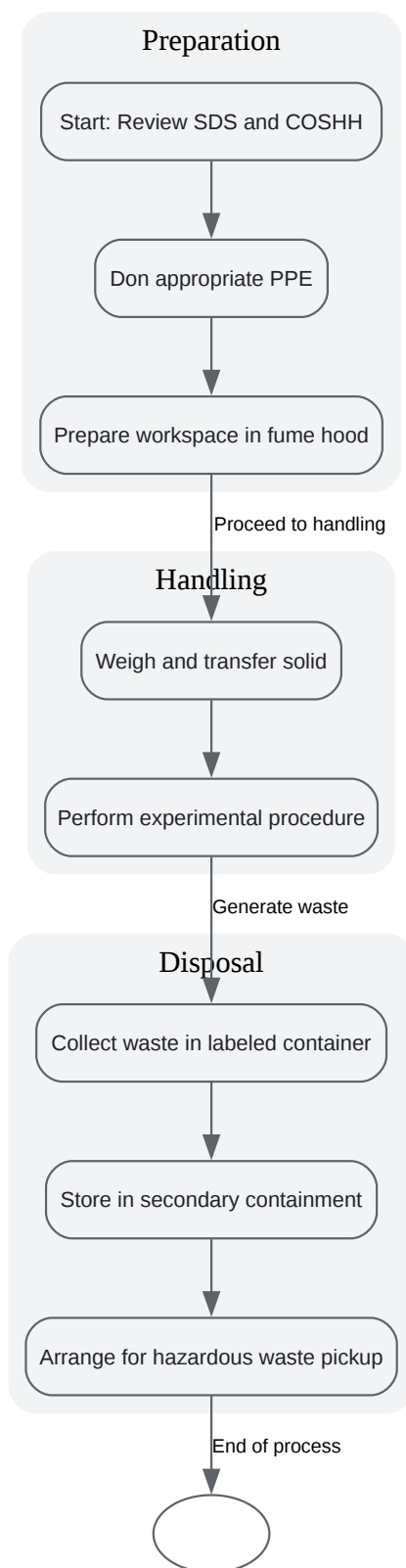
- After skin contact: Remove contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. If skin irritation or a rash occurs, seek medical attention.
- After inhalation: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- After ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

Disposal Plan

Due to its H400 classification ("Very toxic to aquatic life"), **N-Boc-indoline-7-carboxylic acid** and any materials contaminated with it must be disposed of as hazardous waste.^{[1][4]} Do not dispose of this chemical down the drain or in regular trash.

- Waste Collection:
 - Collect all waste containing **N-Boc-indoline-7-carboxylic acid** (including unused product and contaminated materials like gloves, weigh boats, and paper towels) in a designated, compatible, and clearly labeled hazardous waste container.
 - The container must be kept sealed when not in use.
- Waste Storage:
 - Store the hazardous waste container in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.
- Final Disposal:
 - Arrange for the collection of the hazardous waste by a licensed environmental waste disposal service, in accordance with local, state, and federal regulations.

Below is a workflow diagram for the safe handling and disposal of **N-Boc-indoline-7-carboxylic acid**.



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Caption: Workflow for Handling **N-Boc-indoline-7-carboxylic acid**.

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